

An In-Depth Technical Guide to 2-Bromoethyl Propanoate (CAS: 4823-46-5)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Bromoethyl propanoate

Cat. No.: B15270261

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromoethyl propanoate** (CAS number 4823-46-5), a halogenated ester with significant potential in organic synthesis and as a building block in the development of novel therapeutic agents. This document consolidates its chemical and physical properties, spectroscopic data, synthesis, and reactivity, with a focus on its applications in medicinal chemistry.

Chemical Identity and Physicochemical Properties

2-Bromoethyl propanoate is a propanoate ester characterized by a bromoethyl group. Its unique structure makes it a valuable bifunctional reagent in various chemical transformations.

Table 1: Chemical Identifiers for **2-Bromoethyl Propanoate**

Identifier	Value
CAS Number	4823-46-5[1]
Molecular Formula	C ₅ H ₉ BrO ₂ [1]
Molecular Weight	181.03 g/mol [1]
IUPAC Name	2-bromoethyl propanoate[1]
SMILES	CCC(=O)OCCBr[1]

Table 2: Computed Physicochemical Properties of **2-Bromoethyl Propanoate**

Property	Value	Source
XLogP3	1.6	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Exact Mass	179.97859 Da	PubChem[1]
Monoisotopic Mass	179.97859 Da	PubChem[1]
Topological Polar Surface Area	26.3 Å ²	PubChem[1]
Heavy Atom Count	8	PubChem[1]

Note: Experimental data for properties such as boiling point, melting point, and density are not readily available in the searched literature. The data presented are computationally derived.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **2-Bromoethyl propanoate**. The following data are available through public databases.

Table 3: Spectroscopic Data for **2-Bromoethyl Propanoate**

Spectrum Type	Data Source/Reference
¹³ C Nuclear Magnetic Resonance (NMR)	Wiley & Sons, Inc. (Available on PubChem)[1]
Gas Chromatography-Mass Spectrometry (GC-MS)	JC-366-95-23 (Available on PubChem)[1]
Infrared (IR) Spectrum (Vapor Phase)	Wiley & Sons, Inc. (Available on PubChem)[1]

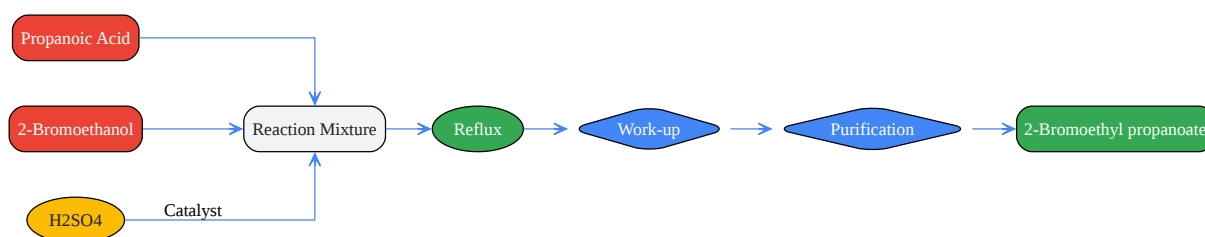
Synthesis and Reactivity

Synthesis

A general method for the synthesis of 2-bromoethyl esters involves the esterification of the corresponding carboxylic acid with 2-bromoethanol or the reaction of an acyl halide with 2-bromoethanol. A plausible synthetic route for **2-bromoethyl propanoate** is the esterification of propanoic acid with 2-bromoethanol under acidic conditions.

Experimental Protocol: Esterification of Propanoic Acid with 2-Bromoethanol (General Procedure)

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add propanoic acid (1 molar equivalent) and 2-bromoethanol (1.2 molar equivalents).
- **Catalyst Addition:** Slowly add a catalytic amount of a strong acid, such as concentrated sulfuric acid (e.g., 5 mol%).
- **Reaction Conditions:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up:** After completion, cool the reaction mixture to room temperature. Dilute with a suitable organic solvent (e.g., diethyl ether) and wash sequentially with a saturated aqueous solution of sodium bicarbonate to neutralize the acid catalyst, followed by brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by fractional distillation to yield pure **2-bromoethyl propanoate**.



[Click to download full resolution via product page](#)

A generalized workflow for the synthesis of **2-Bromoethyl propanoate**.

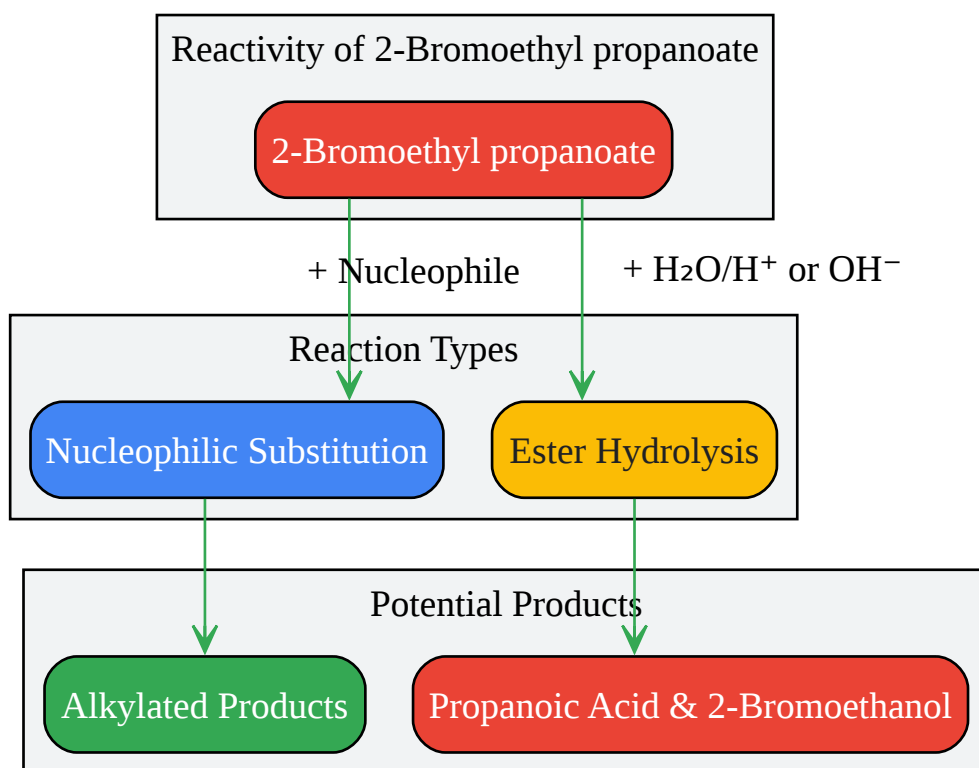
Reactivity and Applications in Organic Synthesis

The reactivity of **2-bromoethyl propanoate** is dominated by the presence of the primary alkyl bromide, which is a good leaving group in nucleophilic substitution reactions. This makes it a useful alkylating agent. The ester functionality can also undergo various transformations.

It is used as a reagent in esterification reactions for the synthesis of various organic compounds.[2] Its unique structure allows for the formation of esters, which are important intermediates in the production of a wide range of chemical products.[2] It is also utilized as a research compound in the development of new chemical processes and reactions.[2]

Some downstream products that can be synthesized from **2-bromoethyl propanoate** include:

- 2-(4-hydroxy-phenylsulfanyl)-propionic acid ethyl ester[2]
- 4,4'-oxy di(ethyl 2-phenoxypropionate)[2]
- trimethyl-(2-propionyloxy-ethyl)-ammonium; bromide[2]



[Click to download full resolution via product page](#)

Key reaction pathways of **2-Bromoethyl propanoate**.

Applications in Drug Development and Medicinal Chemistry

While specific examples of **2-bromoethyl propanoate** in the synthesis of marketed drugs are not prevalent in the searched literature, its role as an alkylating agent is of significant interest in medicinal chemistry. Alkylating agents are a class of anticancer drugs that act by forming covalent bonds with DNA, leading to cell death. The bromoethyl moiety of **2-bromoethyl propanoate** can serve as a warhead for targeted alkylation of biological nucleophiles.

Although direct evidence is limited for this specific molecule, related bromoethyl-containing compounds are utilized in pharmaceutical synthesis. For instance, (2-bromoethyl)benzene is a reactant in the synthesis of potent antimicrobial β -peptidomimetics.[3] This suggests the potential of the bromoethyl group in generating biologically active molecules.

Safety and Handling

Detailed toxicological data for **2-bromoethyl propanoate** are not available. However, based on the safety information for the isomeric compound, ethyl 2-bromopropionate, and general knowledge of alkylating agents, it should be handled with care.

Table 4: General Safety and Hazard Information

Hazard Category	Precautionary Measures
Flammability	Flammable liquid and vapor. Keep away from heat, sparks, and open flames.[4][5]
Corrosivity	May cause severe skin burns and eye damage.[5]
Toxicity	Potential for harm if swallowed or inhaled.[6]
Handling	Wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[4][5] Handle in a well-ventilated area or a fume hood.[4]
Storage	Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids, bases, and oxidizing agents.[4]

Disclaimer: This safety information is based on related compounds and general chemical principles. A specific Material Safety Data Sheet (MSDS) for **2-bromoethyl propanoate** (CAS 4823-46-5) should be consulted for detailed handling and emergency procedures.

Conclusion

2-Bromoethyl propanoate is a versatile chemical intermediate with potential applications in organic synthesis and drug discovery. Its bifunctional nature, combining an electrophilic alkyl bromide with an ester, allows for a range of chemical transformations. While there is a need for more comprehensive experimental data on its physicochemical properties and specific applications in medicinal chemistry, this guide provides a foundational understanding for researchers and scientists working with this compound. Further investigation into its biological

activity and synthetic utility is warranted to fully explore its potential in the development of new pharmaceuticals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromoethyl propanoate | C₅H₉BrO₂ | CID 12636317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Cas 4823-46-5, Ethanol, 2-bromo-, propanoate | lookchem [lookchem.com]
- 3. (2-Bromoethyl)benzene: Applications in Pharmaceutical Synthesis and its Synthesis Method_Chemicalbook [chemicalbook.com]
- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- 6. ethyl (2R)-2-bromopropanoate | C₅H₉BrO₂ | CID 7003709 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 2-Bromoethyl Propanoate (CAS: 4823-46-5)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15270261#2-bromoethyl-propanoate-cas-number-4823-46-5]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com